

Physical and chemical properties of Vitexin-2"-O-rhamnoside.

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Compound of Interest

Compound Name: *Vitexin-2"-O-rhamnoside*

Cat. No.: *B15609601*

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Vitexin-2"-O-rhamnoside: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **Vitexin-2"-O-rhamnoside**, a flavonoid glycoside with significant therapeutic potential. The information is curated for researchers, scientists, and professionals involved in drug development and natural product chemistry.

Physicochemical Properties

Vitexin-2"-O-rhamnoside is a flavonoid glycoside characterized by an apigenin core structure linked to a glucose and a rhamnose sugar moiety.

General and Physical Properties

Property	Value	Source(s)
Appearance	Solid, white to yellow or yellow crystalline powder.	[1](2--INVALID-LINK--
Melting Point	215°C	[3](--INVALID-LINK--)
Boiling Point (Predicted)	898.8 ± 65.0 °C	[4](--INVALID-LINK--)
Density (Predicted)	1.74 ± 0.1 g/cm ³	[4](--INVALID-LINK--)

Chemical and Spectroscopic Properties

Property	Value	Source(s)
Molecular Formula	C ₂₇ H ₃₀ O ₁₄	[5](6--INVALID-LINK--,--INVALID-LINK--,--INVALID-LINK--
Molecular Weight	578.52 g/mol	[1](--INVALID-LINK----INVALID-LINK--,--INVALID-LINK--
CAS Number	64820-99-1	[1](--INVALID-LINK----INVALID-LINK--,--INVALID-LINK--
¹ H NMR	Spectrum available	[7](8--INVALID-LINK--
¹³ C NMR	Spectrum available	[5](9--INVALID-LINK--
Mass Spectrometry (LC-MS)	Precursor Adduct [M+H] ⁺ : 579.164. Key fragments observed.	[5](10--INVALID-LINK--,--INVALID-LINK--,--INVALID-LINK--

Solubility Data

Solvent	Solubility	Source(s)
Methanol	Easily soluble	[4](11--INVALID-LINK--,--INVALID-LINK--
Ethanol	91 mg/mL (Sonication recommended)	[12](--INVALID-LINK--)
DMSO	Soluble, up to 100 mg/mL	[12](13--INVALID-LINK--,--INVALID-LINK--
Pyridine	Soluble	[12](14--INVALID-LINK--
Water	Slightly soluble / Insoluble	[4](15--INVALID-LINK--

Biological Activities and Signaling Pathways

Vitexin-2"-O-rhamnoside exhibits a range of biological activities, primarily attributed to its antioxidant and anti-inflammatory properties. It has been shown to inhibit apoptosis, enhance immune function, and modulate key cellular signaling pathways.[1](--INVALID-LINK--)

Anti-Apoptotic and Cytoprotective Effects

Vitexin-2"-O-rhamnoside has demonstrated significant cytoprotective effects by inhibiting apoptosis. Studies have shown that it can alleviate oxidative stress-induced cell damage.[16](--INVALID-LINK--) A key mechanism underlying this effect is the inhibition of caspase-3, a critical executioner caspase in the apoptotic cascade.[1](--INVALID-LINK--)

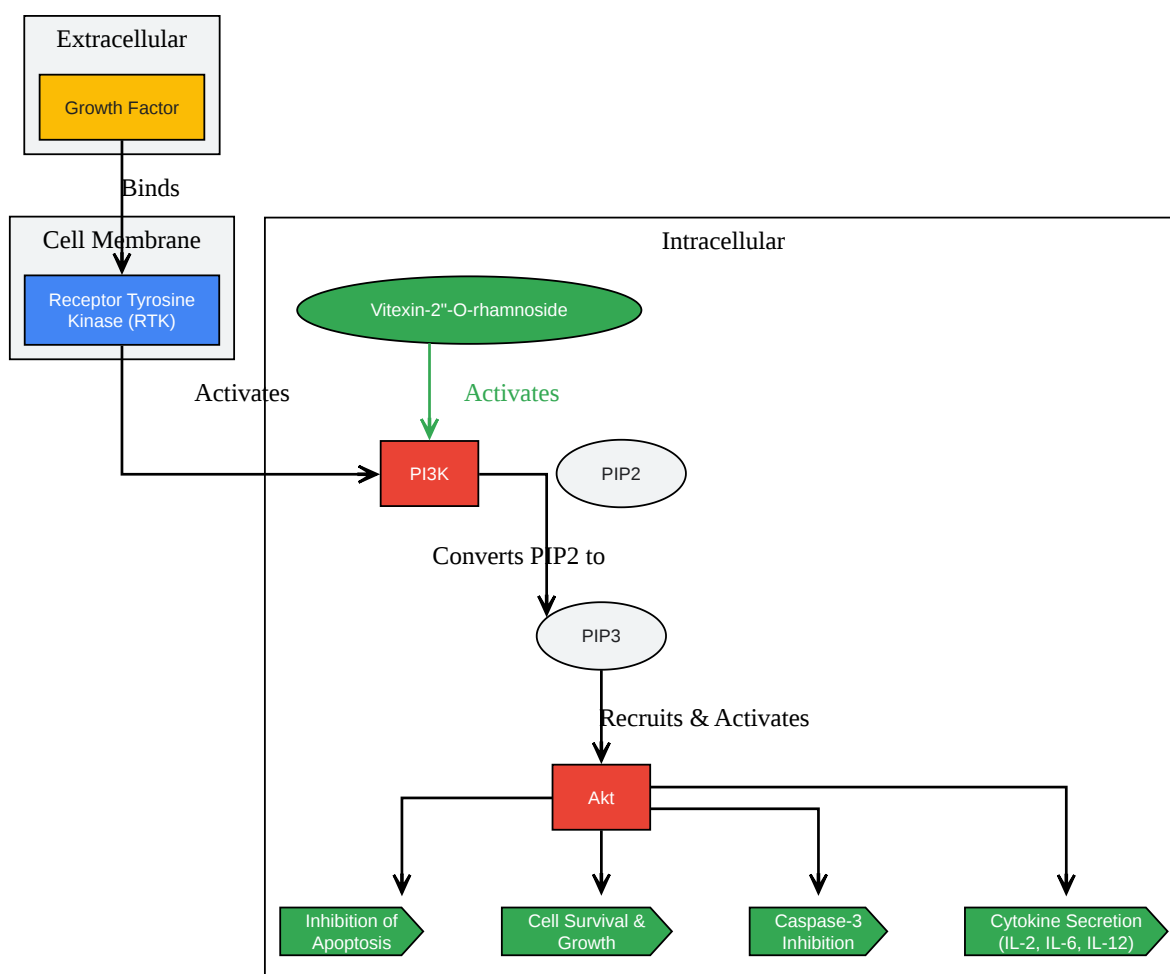
Immunomodulatory and Anti-inflammatory Activities

The compound has been observed to enhance immune responses by promoting the secretion of various cytokines, including Interleukin-2 (IL-2), Interleukin-6 (IL-6), and Interleukin-12 (IL-12).[1](--INVALID-LINK--) This suggests its potential in modulating immune functions.

PI3K/Akt Signaling Pathway

A central mechanism of action for **Vitexin-2"-O-rhamnoside** involves the activation of the Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway.[1](--INVALID-LINK--) This pathway is

crucial for cell survival, proliferation, and growth. By increasing the phosphorylation levels of PI3K and Akt, **Vitexin-2"-O-rhamnoside** promotes cell survival and inhibits apoptosis.



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Caption: PI3K/Akt Signaling Pathway Activated by **Vitexin-2"-O-rhamnoside**.

Experimental Protocols

This section details the methodologies for the extraction, characterization, and biological evaluation of **Vitexin-2"-O-rhamnoside**.

Extraction and Isolation

A generalized protocol for the extraction and isolation of **Vitexin-2"-O-rhamnoside** from plant material is as follows:

Caption: General Workflow for Extraction and Isolation.

Physicochemical Characterization

- **Sample Preparation:** A small amount of finely powdered, dry **Vitexin-2"-O-rhamnoside** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used. The capillary tube is placed in the heating block.
- **Heating:** The sample is heated at a steady and slow rate (e.g., 1-2°C per minute) near the expected melting point.
- **Observation:** The temperature at which the substance begins to melt (first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting range.
- **Sample Preparation:** An excess amount of **Vitexin-2"-O-rhamnoside** is added to a known volume of the desired solvent in a sealed vial.
- **Equilibration:** The vial is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation:** The saturated solution is filtered to remove any undissolved solid.
- **Quantification:** The concentration of **Vitexin-2"-O-rhamnoside** in the filtrate is determined using a validated analytical method, such as HPLC-UV.

Analytical Methods

- Column: Ascentis-phenyl column (250 mm x 4.6 mm, 5 μ m) or equivalent.[1](--INVALID-LINK--)
- Mobile Phase: A gradient of acetonitrile and water (acidified to pH 3.0 with acetic or formic acid).
- Flow Rate: 1.4 mL/min.[1](--INVALID-LINK--)
- Detection: Diode Array Detector (DAD) at 340 nm.[1](--INVALID-LINK--)
- Method Validation: The method should be validated for linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ) according to ICH guidelines.
- Chromatography: UPLC with a C18 column.
- Mobile Phase: Gradient elution with acetonitrile and water containing 0.1% formic acid.
- Ionization: Electrospray Ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM) for quantitative analysis, targeting specific precursor-to-product ion transitions.

Biological Assays

Caption: Western Blot Experimental Workflow.

- Cell Culture and Treatment: Cells are cultured to 70-80% confluency and then treated with various concentrations of **Vitexin-2"-O-rhamnoside** for a specified duration.
- Cell Lysis: Cells are washed with ice-cold PBS and lysed using a suitable lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: The total protein concentration of the lysates is determined using a BCA protein assay.

- **SDS-PAGE and Western Blotting:** Equal amounts of protein are separated by SDS-PAGE and transferred to a PVDF membrane. The membrane is blocked and then incubated with primary antibodies against phosphorylated and total forms of PI3K and Akt.
- **Detection:** After incubation with a horseradish peroxidase (HRP)-conjugated secondary antibody, the protein bands are visualized using a chemiluminescence detection system.
- **Sample Preparation:** Cell lysates are prepared from cells treated with **Vitexin-2"-O-rhamnoside** and a control group.
- **Assay Reaction:** The lysate is incubated with a colorimetric substrate for caspase-3, such as Ac-DEVD-pNA.
- **Measurement:** The activity of caspase-3 is determined by measuring the absorbance of the released p-nitroaniline (pNA) at 405 nm using a microplate reader.
- **Sample Preparation:** Cell or tissue homogenates are prepared from treated and control groups.
- **Assay Principle:** The assay is based on the inhibition of the reduction of a tetrazolium salt (e.g., WST-1) by superoxide radicals generated by a xanthine oxidase system.
- **Measurement:** The SOD activity is determined by measuring the decrease in the formation of the colored formazan product at the appropriate wavelength (e.g., 450 nm).
- **Plate Coating:** A 96-well plate is coated with a capture antibody specific for the cytokine of interest (e.g., IL-2, IL-6, or IL-12).
- **Sample Incubation:** Cell culture supernatants from treated and control cells are added to the wells.
- **Detection:** A biotinylated detection antibody is added, followed by an enzyme-conjugated streptavidin.
- **Substrate Addition:** A chromogenic substrate is added, and the color development is measured using a microplate reader. The concentration of the cytokine is determined by comparison to a standard curve.

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